

Unraveling MR-2-93-3: A Novel Lipid for Polynucleotide Delivery

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Compound of Interest

Compound Name: MR-2-93-3

Cat. No.: B11927388

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While in-depth theoretical studies and detailed experimental protocols for **MR-2-93-3** are not extensively available in the public domain, this guide synthesizes the current understanding of this novel compound for researchers, scientists, and drug development professionals. **MR-2-93-3**, also known as RML-1, is identified as a long-chain fatty acid and a key component in the delivery of polynucleotides.

MR-2-93-3 is classified as an ester-derived, ionizable lipid.^[1] Its primary application lies in the formulation of lipid nanoparticles (LNPs) designed to encapsulate and transport polynucleic acids, such as mRNA, into cells. The CAS number for this compound is 2941228-90-4.^[2]

Core Function and Application

The principal role of **MR-2-93-3** is to serve as a cationic lipid in lipid nanoparticle formulations.^{[2][3][4][5][6][7]} These nanoparticles are essential for protecting the polynucleotide cargo from degradation and facilitating its entry into target cells. The ionizable nature of **MR-2-93-3** is a critical feature. At a low pH, the lipid is positively charged, which promotes the encapsulation of the negatively charged polynucleotide backbone. Upon entering the physiological environment with a neutral pH, the lipid's charge is reduced, which is thought to aid in the release of the polynucleotide into the cytoplasm of the cell.

A patent has been filed that includes **MR-2-93-3** as one of the novel biodegradable ionizable lipids derived from methyl ricinoleate or methyl 12-hydroxystearate.^[1] This suggests a focus on creating delivery vehicles that are not only effective but also have a favorable safety profile through biodegradation. The patent documentation showcases the structure of **MR-2-93-3** and

its performance in mRNA delivery, highlighting its potential in therapeutic and vaccine development.^[1]

Current Status of Theoretical Studies

As of this writing, comprehensive theoretical studies, including computational chemistry, molecular modeling, and detailed mechanistic analyses of **MR-2-93-3**'s interaction with cellular membranes and endosomal escape pathways, are not publicly available. Such studies would provide valuable insights into:

- The precise molecular dynamics of LNP formation with **MR-2-93-3**.
- Quantum mechanical calculations to understand the electronic structure and reactivity of the lipid.
- Simulations of the interaction between **MR-2-93-3**-containing LNPs and lipid bilayers to model membrane fusion and cargo release.

The absence of this information in scientific literature indicates that such research may be proprietary or in early stages of development.

Experimental Protocols and Data

Detailed experimental protocols for the synthesis of **MR-2-93-3** or its specific use in LNP formulations are not described in peer-reviewed journals. The available information is primarily from vendor websites and patent applications, which do not typically provide the level of detail required for replication in a research setting.^{[1][2][3][5]}

Quantitative Data:

Publicly accessible quantitative data, such as binding affinities, pKa values, or specific in vivo efficacy data, are limited. The patent literature may contain some performance data in the context of specific experiments, such as luciferase mRNA delivery, but a comprehensive dataset for comparative analysis is not available.^[1]

Signaling Pathways and Visualization

There is no information available to suggest that **MR-2-93-3** directly interacts with or modulates specific signaling pathways. Its function is understood to be that of a delivery vehicle, facilitating the introduction of a therapeutically active polynucleotide into a cell. The subsequent biological effects would be dependent on the translated protein from the delivered mRNA, which in turn might influence various signaling pathways.

Due to the lack of information on any associated signaling pathways or detailed experimental workflows, a Graphviz diagram cannot be generated at this time.

In conclusion, **MR-2-93-3** is an emerging ionizable lipid with a clear application in polynucleotide delivery. However, the scientific community awaits the publication of in-depth theoretical and experimental studies to fully elucidate its properties and mechanisms of action. Researchers interested in this compound are encouraged to monitor patent literature and future publications in the fields of drug delivery and biomaterials.

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